

Introduction: The Strategic Importance of a Functionalized Piperidine Scaffold

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Compound of Interest

Compound Name:	<i>Tert-butyl 4-(2-bromoethyl)piperidine-1-carboxylate</i>
CAS No.:	169457-73-2
Cat. No.:	B1311237

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The piperidine ring is a privileged scaffold in drug discovery, appearing in numerous FDA-approved therapeutics.^{[1][2]} Its conformational pre-organization and ability to engage in key binding interactions make it a cornerstone of molecular design. **Tert-butyl 4-(2-bromoethyl)piperidine-1-carboxylate** (CAS No: 169457-73-2) is a particularly valuable derivative. It combines three key features:

- **A Boc-Protected Amine:** The tert-butyloxycarbonyl (Boc) group provides robust protection for the piperidine nitrogen, rendering it inert to a wide range of nucleophilic and basic conditions, yet allowing for facile deprotection under acidic conditions.
- **A Bromoethyl Sidechain:** This functional handle is an excellent electrophile, primed for nucleophilic substitution reactions (SN2). It allows for the covalent linkage of the piperidine core to various nucleophiles, such as amines, phenols, and thiols.
- **The 4-Substituted Piperidine Core:** This substitution pattern is a common motif in centrally active agents and other targeted therapies.

This combination makes it an ideal intermediate for introducing the 4-ethylpiperidine moiety into target molecules, a critical step in the synthesis of numerous pharmaceutical agents.

Core Compound Profile and Safety Data

A thorough understanding of a reagent's physical and chemical properties is fundamental to its effective and safe use in the laboratory.

Table 1: Physicochemical Properties

Property	Value	Source(s)
CAS Number	169457-73-2	
Molecular Formula	C ₁₂ H ₂₂ BrNO ₂	
Molecular Weight	292.21 g/mol	
Appearance	White to off-white solid	[3]
Melting Point	39.0 °C	
Boiling Point	334.2 °C	
Solubility	Soluble in dichloromethane, ethanol, acetone, ether	[3]
SMILES	CC(C) (C)OC(=O)N1CCC(CC1)CCBr	

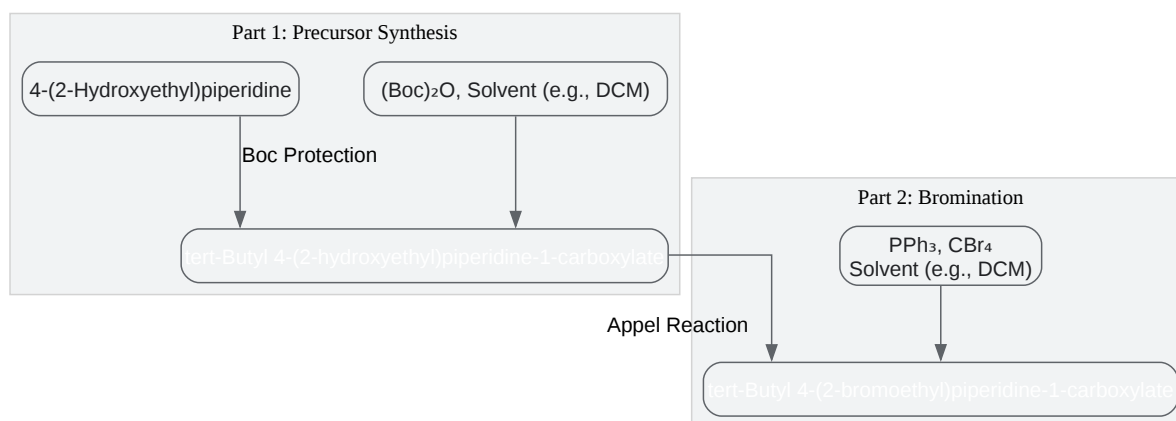
Table 2: GHS Hazard and Precautionary Statements

GHS Pictogram	Signal Word	Hazard Statement(s)	Precautionary Statement(s)	Source(s)
GHS07 (Exclamation Mark)	Warning	H315: Causes skin irritation.H319: Causes serious eye irritation.H335: May cause respiratory irritation.	P261: Avoid breathing dust/fume/gas/mist/vapors/spray.P280: Wear protective gloves/eye protection/face protection.P302+P352: IF ON SKIN: Wash with plenty of soap and water.P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.	[4]

Synthesis Pathway: From Precursor to Final Product

A robust synthesis begins with well-characterized and readily available starting materials. The logical precursor to our target compound is tert-butyl 4-(2-hydroxyethyl)piperidine-1-carboxylate.

Workflow 1: Synthesis Overview



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Caption: Overall synthetic workflow from the starting alcohol.

Protocol I: Synthesis of Precursor tert-Butyl 4-(2-hydroxyethyl)piperidine-1-carboxylate

Rationale: The first step is the protection of the secondary amine of 4-(2-hydroxyethyl)piperidine. The Boc group is ideal as it is stable to the subsequent bromination conditions and many other synthetic transformations. The reaction is typically straightforward, proceeding cleanly with di-tert-butyl dicarbonate ((Boc)₂O).

Step-by-Step Methodology:

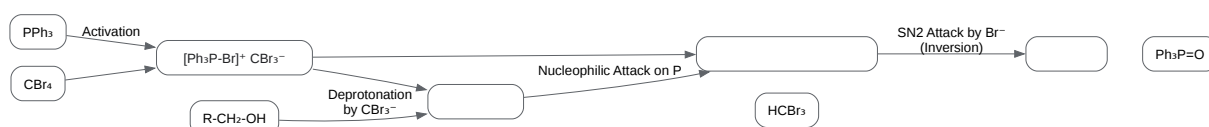
- **Reaction Setup:** To a solution of 4-(2-hydroxyethyl)piperidine (1.0 eq) in a suitable solvent such as dichloromethane (DCM) or tetrahydrofuran (THF) (approx. 0.5 M), add di-tert-butyl dicarbonate (1.05 eq).

- **Reaction Execution:** Stir the mixture at room temperature. The reaction is typically complete within 2-4 hours and can be monitored by Thin Layer Chromatography (TLC) for the consumption of the starting material.
- **Work-up:** Upon completion, concentrate the reaction mixture under reduced pressure. Dissolve the residue in a water-immiscible solvent like ethyl acetate.
- **Purification:** Wash the organic layer sequentially with 1M HCl (to remove any unreacted amine), saturated NaHCO_3 solution, and brine. Dry the organic phase over anhydrous sodium sulfate (Na_2SO_4), filter, and concentrate in vacuo to yield the product, which is often pure enough for the next step. If required, purification can be achieved by flash column chromatography.^{[5][6]}

Protocol II: Synthesis of tert-Butyl 4-(2-bromoethyl)piperidine-1-carboxylate via the Appel Reaction

Mechanistic Rationale (E-E-A-T Pillar): The conversion of a primary alcohol to a primary alkyl bromide requires the hydroxyl group to be transformed into a good leaving group. Direct reaction with HBr can lead to side reactions and requires harsh acidic conditions that could compromise the Boc protecting group. The Appel reaction provides a mild and highly efficient alternative that operates under neutral conditions.^{[1][7]} The reaction proceeds via an $\text{S}_\text{N}2$ mechanism, which is crucial as it avoids carbocation rearrangements that can plague other methods.^[1] The driving force is the formation of the extremely stable phosphorus-oxygen double bond in the triphenylphosphine oxide byproduct.

Diagram: Appel Reaction Mechanism



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Caption: Mechanism of the Appel Reaction for alcohol bromination.

Step-by-Step Methodology:

- **Reaction Setup:** In a flame-dried, three-necked flask under an inert atmosphere (Nitrogen or Argon), dissolve tert-butyl 4-(2-hydroxyethyl)piperidine-1-carboxylate (1.0 eq) and carbon tetrabromide (CBr₄, 1.2 eq) in anhydrous dichloromethane (DCM, approx. 0.2 M).[8]
- **Cooling:** Cool the solution to 0 °C using an ice-water bath. This is critical to control the initial exotherm upon addition of the phosphine.
- **Reagent Addition:** Add triphenylphosphine (PPh₃, 1.2 eq) portion-wise to the stirred solution, ensuring the internal temperature does not rise significantly.
- **Reaction Execution:** After the addition is complete, remove the ice bath and allow the reaction to warm to room temperature. Stir for 1-3 hours. Monitor the reaction progress by TLC until the starting alcohol is fully consumed.[8]
- **Work-up:** Concentrate the reaction mixture under reduced pressure. The crude residue will contain the product and the triphenylphosphine oxide byproduct.
- **Purification:** Triturate the crude residue with a non-polar solvent like hexanes or a mixture of hexanes/ethyl acetate and filter to remove the bulk of the precipitated triphenylphosphine oxide.[1][9] The filtrate is then concentrated and purified by flash column chromatography on silica gel (e.g., using a gradient of ethyl acetate in hexanes) to afford the pure **tert-butyl 4-(2-bromoethyl)piperidine-1-carboxylate**. [2][8]

Expected Characterization Data

Validating the structure and purity of the final compound is a critical, self-validating step in any protocol. Based on the known spectra of similar N-Boc-piperidine structures, the following NMR data are expected.[10][11]

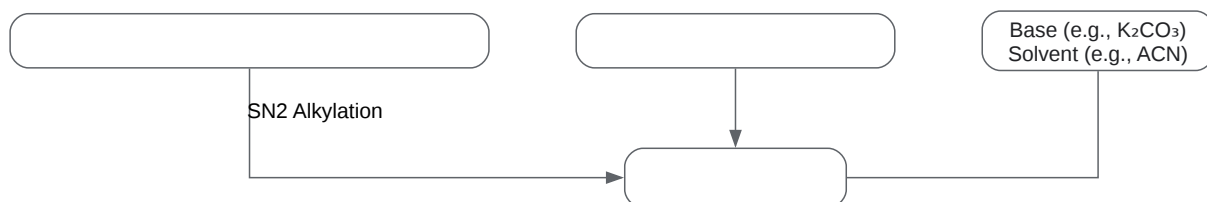
Table 3: Predicted ¹H and ¹³C NMR Data for the Target Compound

¹ H NMR (400 MHz, CDCl ₃)	¹³ C NMR (101 MHz, CDCl ₃)
δ (ppm)	Assignment
~4.08 (br s, 2H)	-CH ₂ - (piperidine, axial)
~3.45 (t, 2H)	-CH ₂ -Br
~2.68 (t, 2H)	-CH ₂ - (piperidine, equatorial)
~1.85 (q, 2H)	-CH ₂ -CH ₂ -Br
~1.69 (d, 2H)	-CH ₂ - (piperidine)
~1.45 (s, 9H)	-C(CH ₃) ₃ (Boc)
~1.50-1.60 (m, 1H)	CH (piperidine)
~1.15 (m, 2H)	-CH ₂ - (piperidine)

Application in Pharmaceutical Synthesis: A Key Alkylation Step

The primary utility of **tert-butyl 4-(2-bromoethyl)piperidine-1-carboxylate** is as an alkylating agent. A prominent example is its use in the synthesis of precursors for the atypical antipsychotic drug, Cariprazine.^{[3][12][13]} Cariprazine features a piperazine core linked via an ethyl bridge to a cyclohexane ring. Our title compound is an ideal synthon for a similar piperidine-containing analogue. The following protocol describes the N-alkylation of 1-(2,3-dichlorophenyl)piperazine.

Workflow 2: Application in Synthesis



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Caption: N-Alkylation using the title compound.

Protocol III: N-Alkylation of 1-(2,3-dichlorophenyl)piperazine

Rationale: This is a classic SN2 reaction where the secondary amine of the piperazine acts as the nucleophile, displacing the bromide from our electrophilic building block. A non-nucleophilic inorganic base is required to neutralize the HBr formed during the reaction, driving it to completion. Potassium carbonate (K_2CO_3) is a common and effective choice.

Step-by-Step Methodology:

- Reaction Setup: Combine 1-(2,3-dichlorophenyl)piperazine (1.0 eq), **tert-butyl 4-(2-bromoethyl)piperidine-1-carboxylate** (1.05 eq), and anhydrous potassium carbonate (2.0-3.0 eq) in a suitable solvent like acetonitrile (ACN) or N,N-dimethylformamide (DMF).
- Reaction Execution: Heat the reaction mixture to 80-90 °C and stir until TLC or LC-MS analysis indicates complete consumption of the limiting reagent (typically the piperazine). This can take several hours.
- Work-up: Cool the reaction mixture to room temperature and filter off the inorganic base. Concentrate the filtrate under reduced pressure.
- Purification: Dissolve the residue in a suitable organic solvent (e.g., ethyl acetate or DCM) and wash with water and then brine. Dry the organic layer over Na_2SO_4 , filter, and concentrate. The crude product can then be purified by flash column chromatography to yield the pure N-alkylated product.^{[14][15]}

Conclusion

Tert-butyl 4-(2-bromoethyl)piperidine-1-carboxylate is more than a simple reagent; it is a strategically designed building block that provides a reliable and efficient route to complex molecular architectures. Its synthesis via the Appel reaction is a mild and predictable process, rooted in the well-understood SN2 mechanism. Its application as an electrophile in alkylation reactions demonstrates its value in constructing the C-N bonds that are central to a vast

number of active pharmaceutical ingredients. This guide provides the foundational knowledge and practical protocols necessary for researchers to confidently incorporate this versatile intermediate into their synthetic programs.

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